

In-Depth Technical Guide: Structural Analysis of (R)-IBR2 Binding to RAD51

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Compound of Interest

Compound Name: (R)-IBR2
Cat. No.: B15607291

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For Researchers, Scientists, and Drug Development Professionals

Core Summary

This technical guide provides a detailed examination of the structural and functional aspects of the interaction between the (R)-enantiomer of the small molecule inhibitor IBR2 and the human RAD51 protein, a key enzyme in the homologous recombination (HR) pathway of DNA repair. **(R)-IBR2** has been identified as a potent inhibitor of RAD51, demonstrating enantioselective activity. It disrupts RAD51's crucial functions in DNA repair by inhibiting its multimerization and promoting its degradation, ultimately leading to cell cycle arrest and apoptosis in cancer cells. This document collates available quantitative data, detailed experimental methodologies, and visual representations of the underlying molecular mechanisms to serve as a comprehensive resource for researchers in oncology and drug development.

Introduction

RAD51 is a central protein in the homologous recombination pathway, a critical cellular process for the high-fidelity repair of DNA double-strand breaks (DSBs). The proper functioning of RAD51 is essential for maintaining genomic stability. However, in many cancer cells, RAD51 is overexpressed, contributing to resistance to DNA-damaging therapies such as radiation and

chemotherapy. Consequently, inhibiting RAD51 has emerged as a promising therapeutic strategy to sensitize cancer cells to existing treatments.

IBR2 is a small molecule that has been identified as a direct inhibitor of RAD51. Subsequent studies have revealed that the inhibitory activity of IBR2 resides primarily in its (R)-enantiomer, highlighting a specific and stereoselective interaction with the RAD51 protein. **(R)-IBR2** disrupts the formation of the RAD51 nucleoprotein filament, a key step in the homologous recombination process, and triggers the ubiquitin-proteasome-mediated degradation of the RAD51 protein. This dual mechanism of action makes **(R)-IBR2** a compelling candidate for further investigation and development as an anti-cancer agent.

Quantitative Data Summary

The following tables summarize the key quantitative data available for the interaction of IBR2 with RAD51 and its cellular effects.

Parameter	Value	Assay Conditions	Reference
IC50 (IBR2)	0.11 μ M	Disruption of His-RAD51 and GST-BRC interaction	[1]
GI50 ((R)-IBR2)	~5 μ M	Growth inhibition of MCF7 cells	[2]
GI50 ((S)-IBR2)	>20 μ M	Growth inhibition of MCF7 cells	[2]
IC50 (IBR2)	14.8 μ M	Growth inhibition of MDA-MB-468 cells (4 days)	[3]
IC50 (IBR2)	12-20 μ M	Growth inhibition in most tested cancer cell lines	[3]

Table 1: In Vitro Binding and Cellular Activity of IBR2 and its Enantiomers. This table highlights the potency of IBR2 in disrupting the RAD51-BRCA2 interaction and the enantioselective

growth inhibitory effects of its (R)-isomer.

Cell Line	Treatment	Effect	Quantitative Observation	Reference
HeLa	IBR2	Induction of RAD51 poly-ubiquitination	Time-dependent increase	[4]
T315I CML	IBR2	Induction of apoptosis	Dose-dependent increase	[4]
Daudi	RAD51 inhibitor (Cpd-5)	S-phase cell cycle arrest	Statistically significant increase at $\geq 0.1 \mu\text{M}$	[5]
MHCC97H & Huh7	IBR2	Decreased RAD51 protein expression	Dose-dependent decrease	[6]

Table 2: Cellular Effects of IBR2 Treatment. This table summarizes the downstream cellular consequences of RAD51 inhibition by IBR2, including effects on protein stability, cell cycle, and apoptosis.

Experimental Protocols

Surface Plasmon Resonance (SPR) for IBR2-RAD51 Interaction Analysis

This protocol describes a method to qualitatively assess the binding of IBR2 to RAD51 and its ability to disrupt the RAD51-BRC interaction.

Objective: To determine if IBR2 directly binds to RAD51 and competes with the BRC repeats of BRCA2 for binding.

Materials:

- Biacore T200 instrument or similar

- CM5 sensor chip
- His-tagged RAD51 protein
- GST-tagged BRC repeats
- IBR2 and inactive analogue B6
- Running buffer (e.g., HBS-EP+)
- Regeneration solution (e.g., Glycine-HCl, pH 2.5)

Procedure:

- Immobilization of His-RAD51:
 - Activate the CM5 sensor chip surface using a standard amine coupling kit (EDC/NHS).
 - Immobilize His-RAD51 onto the chip surface to a target level of ~2000 Resonance Units (RU).
 - Deactivate the remaining active groups with ethanolamine.
- Competitive Binding Assay:
 - Prepare a series of solutions containing a constant concentration of GST-BRC and varying concentrations of IBR2 or B6.
 - Inject the mixtures over the RAD51-immobilized surface.
 - Monitor the binding response. A decrease in the binding signal of GST-BRC with increasing concentrations of IBR2 indicates competition.
- Sequential Binding Assay:
 - To confirm direct binding, first inject IBR2 or B6 (e.g., at 1 μ M) over the RAD51 surface.
 - Subsequently, inject GST-BRC and measure its binding. A reduction in GST-BRC binding after IBR2 pre-injection suggests that IBR2 occupies the BRC binding site on RAD51.

- Data Analysis:
 - Calculate the IC50 value for IBR2 by plotting the percentage of GST-BRC binding against the log concentration of IBR2 and fitting the data to a dose-response curve.

Affinity Pull-Down Assay for IBR2-RAD51 Interaction in Cell Lysates

This protocol details a method to confirm the direct binding of IBR2 to RAD51 within a cellular context using a biotinylated IBR2 probe.

Objective: To demonstrate a specific and direct interaction between IBR2 and RAD51 in a complex protein mixture.

Materials:

- Biotin-conjugated IBR2 and B6 (negative control)
- HeLa cell lysate
- Neutravidin or Streptavidin-agarose beads
- Lysis buffer (e.g., RIPA buffer with protease inhibitors)
- Wash buffer (e.g., PBS with 0.1% Tween-20)
- Elution buffer (e.g., SDS-PAGE sample buffer)
- Anti-RAD51 antibody for Western blotting

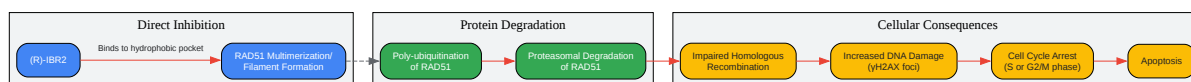
Procedure:

- Preparation of Cell Lysate:
 - Harvest HeLa cells and lyse them in ice-cold lysis buffer.
 - Clarify the lysate by centrifugation to remove cellular debris.

- Incubation with Biotinylated Probes:
 - Incubate the cell lysate with biotin-conjugated IBR2, biotin-conjugated B6, or biotin alone for 2-4 hours at 4°C with gentle rotation.
- Capture of Protein Complexes:
 - Add pre-washed neutravidin-agarose beads to each sample and incubate for another 1-2 hours at 4°C.
- Washing:
 - Pellet the beads by centrifugation and wash them extensively with wash buffer (e.g., 3-5 times) to remove non-specifically bound proteins.
- Elution and Detection:
 - Elute the bound proteins by boiling the beads in SDS-PAGE sample buffer.
 - Separate the eluted proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Detect the presence of RAD51 by Western blotting using an anti-RAD51 antibody. An enrichment of RAD51 in the IBR2-biotin pull-down compared to the controls indicates a specific interaction.^[7]

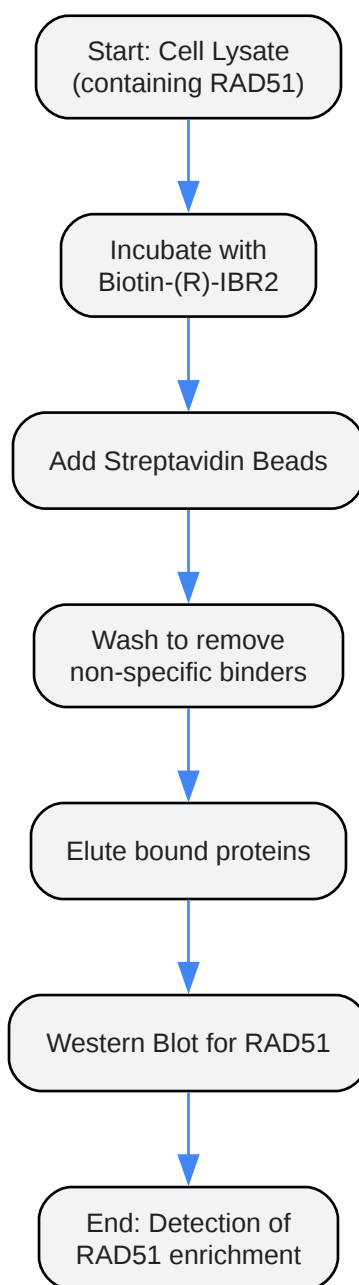
Signaling Pathways and Logical Relationships

The binding of **(R)-IBR2** to RAD51 initiates a cascade of cellular events, primarily centered around the disruption of DNA repair and the induction of cell stress responses. The following diagrams illustrate these relationships.



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Caption: Mechanism of **(R)-IBR2** action on RAD51 and downstream cellular effects.



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Caption: Workflow for Affinity Pull-Down Assay to validate **(R)-IBR2**-RAD51 binding.

Conclusion

(R)-IBR2 represents a promising, enantioselective inhibitor of RAD51 with a clear mechanism of action involving the disruption of RAD51 multimerization and the induction of its proteasomal degradation. The available data strongly support its potential as a tool for cancer research and as a lead compound for the development of novel therapeutics aimed at overcoming resistance to conventional cancer treatments. Further studies are warranted to determine the precise binding kinetics and to fully elucidate the downstream signaling consequences of **(R)-IBR2**-mediated RAD51 inhibition in various cancer contexts. This guide provides a foundational resource for researchers to design and interpret experiments aimed at further exploring the therapeutic potential of targeting RAD51 with **(R)-IBR2**.

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